

A Comprehensive Technical Guide to the Physical Properties of Perfluorodecyl Bromide

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Compound of Interest

Compound Name: Perfluorodecyl bromide

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Introduction

Perfluorodecyl bromide, also known by its IUPAC name 1-bromo-1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,10-heneicosafuorodecane, is a perfluorinated alkyl bromide. Its unique properties, stemming from the high electronegativity of fluorine atoms and the presence of a bromine atom, make it a compound of interest in various fields of research and development. This technical guide provides a detailed overview of the core physical properties of **perfluorodecyl bromide**, complete with experimental protocols for their determination.

Core Physical Properties

The physical characteristics of **perfluorodecyl bromide** are essential for its handling, application, and integration into various experimental and developmental workflows. The following table summarizes the key quantitative data available for this compound.

Property	Value	Source(s)
CAS Number	307-43-7	[1]
Molecular Formula	C10BrF21	[2][3]
Molecular Weight	598.98 g/mol	[2][3][4][5]
Physical Form	Solid	[6]
Melting Point	55 °C	[4][5][7]
Boiling Point	185 °C @ 760 mmHg, 198 °C	[2][4][7]
Density	1.86 - 1.862 g/mL @ 25 °C	[4][5][7]
Refractive Index	1.29 - 1.294 @ 25 °C	[4][7]
Flash Point	> 110 °C	[7]
Purity	98% - >99%	[4][5][7]

Experimental Protocols for Property Determination

Accurate determination of physical properties is paramount in scientific research. The following sections detail standardized methodologies for measuring the key physical parameters of **perfluorodecyl bromide**.

Melting Point Determination

The melting point of a solid is a critical indicator of its purity. A sharp melting point range typically signifies a pure compound.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of dry, powdered **perfluorodecyl bromide** is packed into a capillary tube, which is sealed at one end.[3] The sample is compacted at the bottom of the tube.[3]
- **Apparatus:** A melting point apparatus, such as a Mel-Temp or similar device, is used.

- Procedure: The capillary tube is placed in the heating block of the apparatus.[3] The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point. [3] The heating rate is then reduced to 1-2°C per minute to allow for accurate observation.[3]
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.

Boiling Point Determination

For liquids, the boiling point is a fundamental physical property. Given that **perfluorodecyl bromide** is a solid at room temperature, its boiling point is determined at elevated temperatures.

Methodology: Micro-Boiling Point Method

- Sample Preparation: A small amount of the sample (a few milliliters) is placed in a small test tube.[8][9] A capillary tube, sealed at one end, is inverted and placed into the sample.[9]
- Apparatus: The test tube assembly is attached to a thermometer and heated in a Thiele tube containing a high-boiling point oil.[9]
- Procedure: The apparatus is heated gently.[9] A stream of bubbles will emerge from the open end of the inverted capillary tube as the liquid boils.[9] Heating is continued until a steady stream of bubbles is observed, and then the heat source is removed.[9]
- Data Recording: As the apparatus cools, the point at which the liquid is drawn back into the capillary tube is the boiling point of the substance at the recorded atmospheric pressure.[8][9]

Density Determination

The density of a solid can be determined using the principle of fluid displacement.

Methodology: Water Displacement Method

- Mass Measurement: The mass of a sample of **perfluorodecyl bromide** is accurately measured using an analytical balance.[10][11]

- **Volume Measurement:** A graduated cylinder is partially filled with a liquid in which the solid is insoluble (e.g., water), and the initial volume is recorded.[\[10\]](#)[\[11\]](#) The solid sample is then carefully submerged in the liquid, and the new volume is recorded.[\[10\]](#)[\[11\]](#)
- **Calculation:** The volume of the solid is the difference between the final and initial liquid levels.[\[10\]](#)[\[11\]](#) The density is then calculated by dividing the mass of the solid by its determined volume.[\[10\]](#)

Refractive Index Measurement

The refractive index is a measure of how light propagates through a substance and is a characteristic property.

Methodology: Abbe Refractometer

- **Calibration:** The Abbe refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.[\[12\]](#)[\[13\]](#)
- **Sample Application:** A few drops of the molten sample of **perfluorodecyl bromide** are placed on the prism of the refractometer.[\[13\]](#)[\[14\]](#)
- **Measurement:** The prisms are closed, and the light source is adjusted to illuminate the sample.[\[13\]](#)[\[14\]](#) While looking through the eyepiece, the adjustment knob is turned until the boundary line between the light and dark fields is sharp and centered in the crosshairs.[\[14\]](#) Any color fringing is removed using the dispersion correction knob.[\[14\]](#)
- **Data Recording:** The refractive index is read directly from the instrument's scale at a specified temperature, typically 25°C.[\[15\]](#)

Flash Point Determination

The flash point is the lowest temperature at which a volatile substance can vaporize to form an ignitable mixture in air.

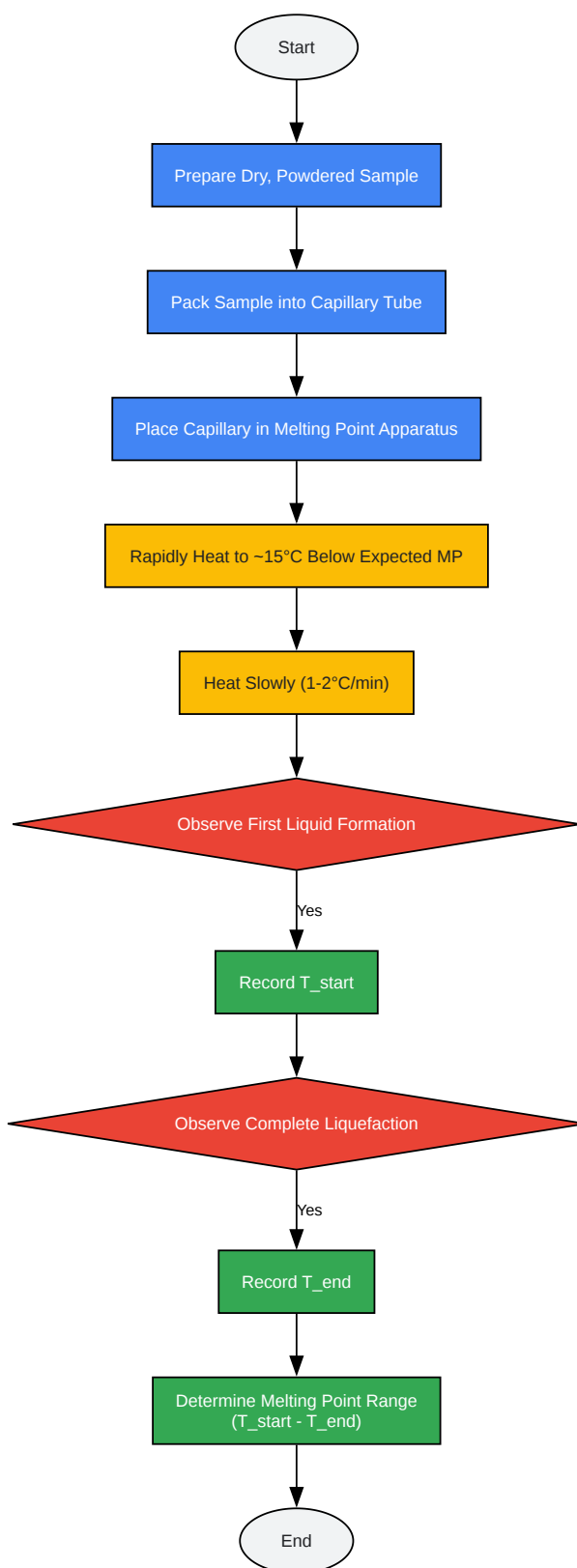
Methodology: Pensky-Martens Closed-Cup Test (ASTM D93)

- **Apparatus:** A Pensky-Martens closed-cup tester is used, which consists of a brass test cup with a lid that has openings for a stirrer, thermometer, and ignition source.[\[2\]](#)[\[4\]](#)

- Procedure: The test cup is filled with the sample to a specified level.^{[2][4]} The sample is heated at a controlled rate while being stirred.^{[2][4]} At regular temperature intervals, the stirring is stopped, and an ignition source is briefly introduced into the vapor space above the liquid.^{[2][4]}
- Data Recording: The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite.^{[4][16]}

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the melting point of a solid compound like **perfluorodecyl bromide**.



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Caption: Workflow for Melting Point Determination.

Conclusion

This technical guide has provided a detailed summary of the key physical properties of **perfluorodecyl bromide**, a compound with significant potential in various scientific applications. The tabulated data offers a quick reference for researchers, while the outlined experimental protocols provide a foundation for the accurate and reproducible determination of these properties in a laboratory setting. Understanding these fundamental characteristics is crucial for the effective utilization of **perfluorodecyl bromide** in drug development and other advanced research areas.

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